

Preparation of DADLE Stock Solution: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dadle*
CAS No.: 63631-40-3
Cat. No.: B013295

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation, storage, and use of [D-Ala², D-Leu⁵]-enkephalin (**DADLE**) stock solutions. **DADLE** is a synthetic opioid peptide and a potent agonist for the delta-opioid receptor (δ -opioid receptor), with some affinity for the mu-opioid receptor (μ -opioid receptor)[1]. It is widely utilized in research to investigate pain modulation, neuroprotection, and other physiological processes mediated by the opioid system.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **DADLE** is essential for the accurate preparation of stock solutions.

Property	Value
Molecular Formula	C ₂₉ H ₃₉ N ₅ O ₇
Molecular Weight	569.66 g/mol
CAS Number	63631-40-3
Appearance	White to off-white lyophilized powder
Purity	>95%

Solubility Data

DADLE exhibits solubility in a variety of solvents. The choice of solvent will depend on the specific experimental requirements, including the desired stock concentration and compatibility with the biological system under investigation.

Solvent	Solubility
Water	Soluble to 1 mg/mL
Dimethylformamide (DMF)	25 mg/mL
Dimethyl sulfoxide (DMSO)	25 mg/mL
Ethanol	3 mg/mL
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL

Experimental Protocols

Protocol 1: Preparation of a 10 mM DADLE Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution suitable for long-term storage and subsequent dilution for various in vitro assays.

Materials:

- **DADLE** (lyophilized powder)

- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the vial of lyophilized **DADLE** and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a precise amount of **DADLE** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.697 mg of **DADLE** (Molecular Weight = 569.66 g/mol).
- Dissolution:
 - Aseptically transfer the weighed **DADLE** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube. For a 10 mM solution with 5.697 mg of **DADLE**, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. Properly stored, the stock solution is stable for at least one year.

Protocol 2: Preparation of a 1 mg/mL DADLE Stock Solution in Sterile Water or PBS

This protocol is suitable for preparing a stock solution for in vivo studies or in vitro assays where DMSO may be undesirable.

Materials:

- **DADLE** (lyophilized powder)
- Sterile, deionized, and filtered water or sterile Phosphate-Buffered Saline (PBS, pH 7.2)
- Sterile, RNase/DNase-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Equilibration: Bring the vial of lyophilized **DADLE** to room temperature.
- Reconstitution:
 - Determine the mass of **DADLE** in the vial (often provided by the manufacturer).
 - Add the appropriate volume of sterile water or PBS to the vial to achieve a final concentration of 1 mg/mL. For example, if the vial contains 1 mg of **DADLE**, add 1 mL of solvent.
 - Recap the vial and gently swirl or vortex to dissolve the powder. Avoid vigorous shaking which can cause peptide degradation.
- Aliquoting and Storage:
 - For immediate use, the solution can be kept at 4°C for a short period.

- For longer-term storage, aliquot the solution into sterile tubes and store at -20°C. It is recommended to use the solution within one month when stored at -20°C and within six months when stored at -80°C.

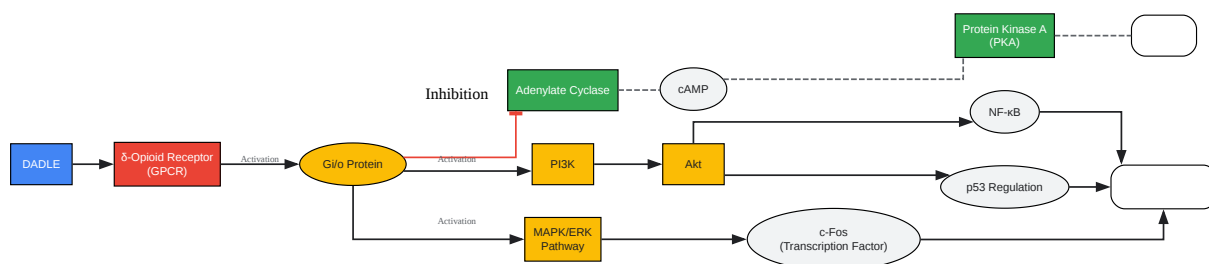
Application Data: Recommended Working Concentrations

The optimal working concentration of **DADLE** will vary depending on the specific application and experimental system. The following table provides a summary of reported concentrations for various assays.

Application	Assay Type	Cell Line / Animal Model	Typical Working Concentration
In Vitro	Receptor Binding Assay (Ki)	Human μ -opioid receptor	13.8 nM[2]
Receptor Binding Assay (Ki)	δ -opioid receptor	2.06 nM[2]	
Neuroprotection Assay	SH-SY5Y cells	0.1 μ M	
Neuronal Cell Cycle Suppression	Primary Neurons	32 μ g/mL	
In Vivo	Analgesia (Tail-flick test)	Mice (intracerebroventricular)	0.03 nmol/animal
Analgesia (Hot plate test)	Mice (intracerebroventricular)	0.027 nmol/animal	
Anti-inflammatory Effects	Aged Mice (systemic administration)	Not specified	
Pain Models	Mice (oral)	5 mg/kg	

DADLE Signaling Pathway

DADLE exerts its effects primarily through the activation of the G-protein coupled δ -opioid receptor. Upon binding, it initiates a cascade of intracellular signaling events that modulate neuronal activity and gene expression, leading to its characteristic analgesic and neuroprotective effects. One of the key pathways involves the modulation of the MAPK/ERK and PI3K/Akt signaling cascades, which can influence the expression of transcription factors such as c-fos and the activity of tumor suppressor proteins like p53.

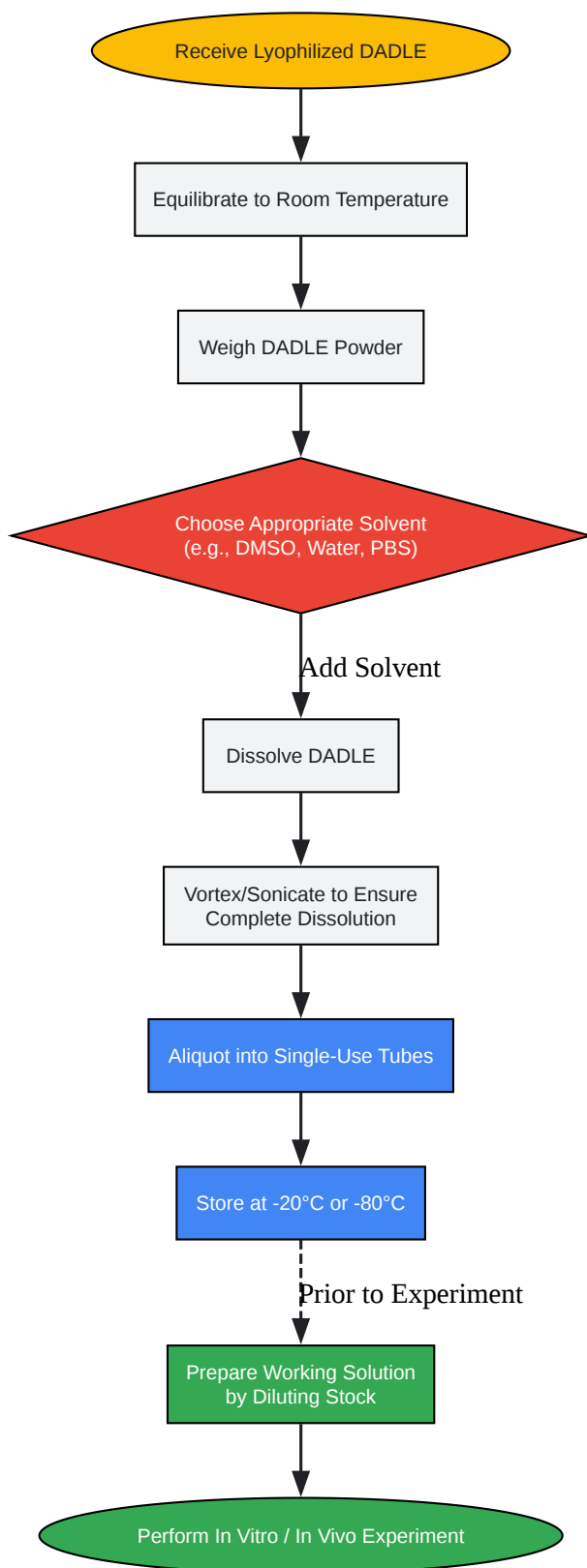


[Click to download full resolution via product page](#)

Caption: **DADLE** signaling pathway via the δ -opioid receptor.

Experimental Workflow for Preparing and Using DADLE Stock Solutions

The following diagram illustrates a typical workflow from receiving lyophilized **DADLE** to its application in an experiment.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **DADLE** stock solution preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DADLE | delta Opioid Receptor Agonists: R&D Systems [[rndsystems.com](https://rndsistemas.com)]
- 2. Predicting opioid receptor binding affinity of pharmacologically unclassified designer substances using molecular docking - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Preparation of DADLE Stock Solution: Application Notes and Protocols for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013295/docs#preparation-of-dadle-stock-solution-application-notes-and-protocols-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check